

How to prevent Dorsomorphin dihydrochloride precipitation

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Compound of Interest

Compound Name: Dorsomorphin dihydrochloride

Cat. No.: B15602982

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Technical Support Center: Dorsomorphin Dihydrochloride

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Dorsomorphin dihydrochloride**. Our aim is to help you prevent and resolve issues related to compound precipitation, ensuring the reliability and reproducibility of your experiments.

Troubleshooting Guide: Preventing and Resolving Precipitation

Precipitation of **Dorsomorphin dihydrochloride** can be a frustrating issue. This guide provides a systematic approach to troubleshooting, from preparation of stock solutions to application in cell culture.

Problem: My **Dorsomorphin dihydrochloride** powder is difficult to dissolve.

- Possible Cause: The compound may require specific conditions to fully dissolve.
- Solution:
 - Choice of Solvent: Use high-quality, anhydrous DMSO for preparing stock solutions.[1]
Dorsomorphin dihydrochloride is also soluble in water and PBS.[2][3]

- Warming: Gently warm the solution to 37°C for 5-10 minutes.^[4] For aqueous solutions, heating up to 60°C may be necessary.^{[3][5]}
- Sonication: Use an ultrasonic bath to aid dissolution.^{[3][4]}

Problem: My **Dorsomorphin dihydrochloride** stock solution is cloudy or has visible precipitates.

- Possible Cause 1: The compound has precipitated out of solution upon cooling.
 - Solution: Warm the vial to 37°C for 5-10 minutes and vortex or sonicate to redissolve the precipitate.^[4]
- Possible Cause 2: The DMSO used for reconstitution has absorbed moisture, reducing the solubility of the compound.^{[1][6]}
 - Solution: Always use fresh, anhydrous DMSO for preparing stock solutions.^[1]
- Possible Cause 3: Improper storage of the stock solution.
 - Solution: Store stock solutions in small, single-use aliquots to avoid repeated freeze-thaw cycles.^[7] Store at -20°C for short-term use (up to 3 months) or -80°C for long-term storage (up to 1 year).^{[1][7]}

Problem: The compound precipitates when I add it to my cell culture medium.

- Possible Cause 1: The stock solution was added to cold medium.
 - Solution: Always add the **Dorsomorphin dihydrochloride** stock solution to pre-warmed cell culture medium.^[8]
- Possible Cause 2: The final concentration of DMSO in the culture medium is too high.
 - Solution: Ensure the final DMSO concentration in your cell culture medium is not toxic to your cells, typically below 0.5%.^[8]
- Possible Cause 3: The aqueous solubility of the compound is exceeded.

- Solution: Mix the solution thoroughly by gentle pipetting or swirling immediately after adding the stock solution. For sensitive applications, consider filtering the final supplemented medium through a 0.2 μm sterile, low-protein binding filter.

Frequently Asked Questions (FAQs)

Q1: What are the recommended solvents for **Dorsomorphin dihydrochloride**?

A1: **Dorsomorphin dihydrochloride** is soluble in several solvents. The choice of solvent will depend on your specific experimental needs.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
Water	47.24	100	Gentle warming may be required.
DMSO	9.45	20	Use anhydrous DMSO; gentle warming can aid dissolution.
PBS (pH 7.2)	~1	~2.1	Aqueous solutions are not recommended for storage longer than one day. [2]

Q2: How should I store **Dorsomorphin dihydrochloride**?

A2: Proper storage is crucial for maintaining the stability and activity of **Dorsomorphin dihydrochloride**.

Form	Storage Temperature	Duration of Stability	Additional Notes
Lyophilized Powder	-20°C	≥ 4 years	Store in a desiccated environment, protected from light.[2]
DMSO Stock Solution	-20°C	Up to 3 months	Aliquot to avoid freeze-thaw cycles.[7]
DMSO Stock Solution	-80°C	Up to 1 year	Aliquot to avoid freeze-thaw cycles.
Aqueous Solution	4°C or -20°C	Not recommended for > 24 hours	Prepare fresh before each experiment.

Q3: Can I use Dorsomorphin freebase and **Dorsomorphin dihydrochloride** interchangeably?

A3: While both forms inhibit the same targets, the dihydrochloride salt has greater solubility in aqueous solutions like PBS.[4] This makes it a better choice for cell-based assays where direct dissolution in aqueous media is preferred. Remember to account for the difference in molecular weight when preparing solutions of a specific molarity.

Q4: What are the primary cellular targets of **Dorsomorphin dihydrochloride**?

A4: **Dorsomorphin dihydrochloride** is a potent, reversible inhibitor of AMP-activated protein kinase (AMPK) with a K_i of 109 nM.[6] It also inhibits the bone morphogenetic protein (BMP) signaling pathway by targeting the type I BMP receptors ALK2, ALK3, and ALK6, which in turn blocks the phosphorylation of SMAD1, SMAD5, and SMAD8.[7]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Dorsomorphin Dihydrochloride** Stock Solution in DMSO

Materials:

- **Dorsomorphin dihydrochloride** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)

- Sterile, light-protecting microcentrifuge tubes
- Vortex mixer
- Water bath or incubator at 37°C

Procedure:

- Allow the vial of lyophilized **Dorsomorphin dihydrochloride** to equilibrate to room temperature before opening to prevent moisture condensation.
- To prepare a 10 mM stock solution from 5 mg of powder (MW: 472.41 g/mol), add 1.058 mL of anhydrous DMSO to the vial.
- Vortex briefly to mix.
- If the solution is not clear or if crystals are visible, warm the vial at 37°C for 5-10 minutes. Vortex again to ensure complete dissolution.
- Once fully dissolved, dispense the stock solution into single-use, sterile, light-protecting microcentrifuge tubes.
- Store the aliquots at -20°C for short-term use or -80°C for long-term storage.

Protocol 2: Application of **Dorsomorphin Dihydrochloride** in Cell Culture

Materials:

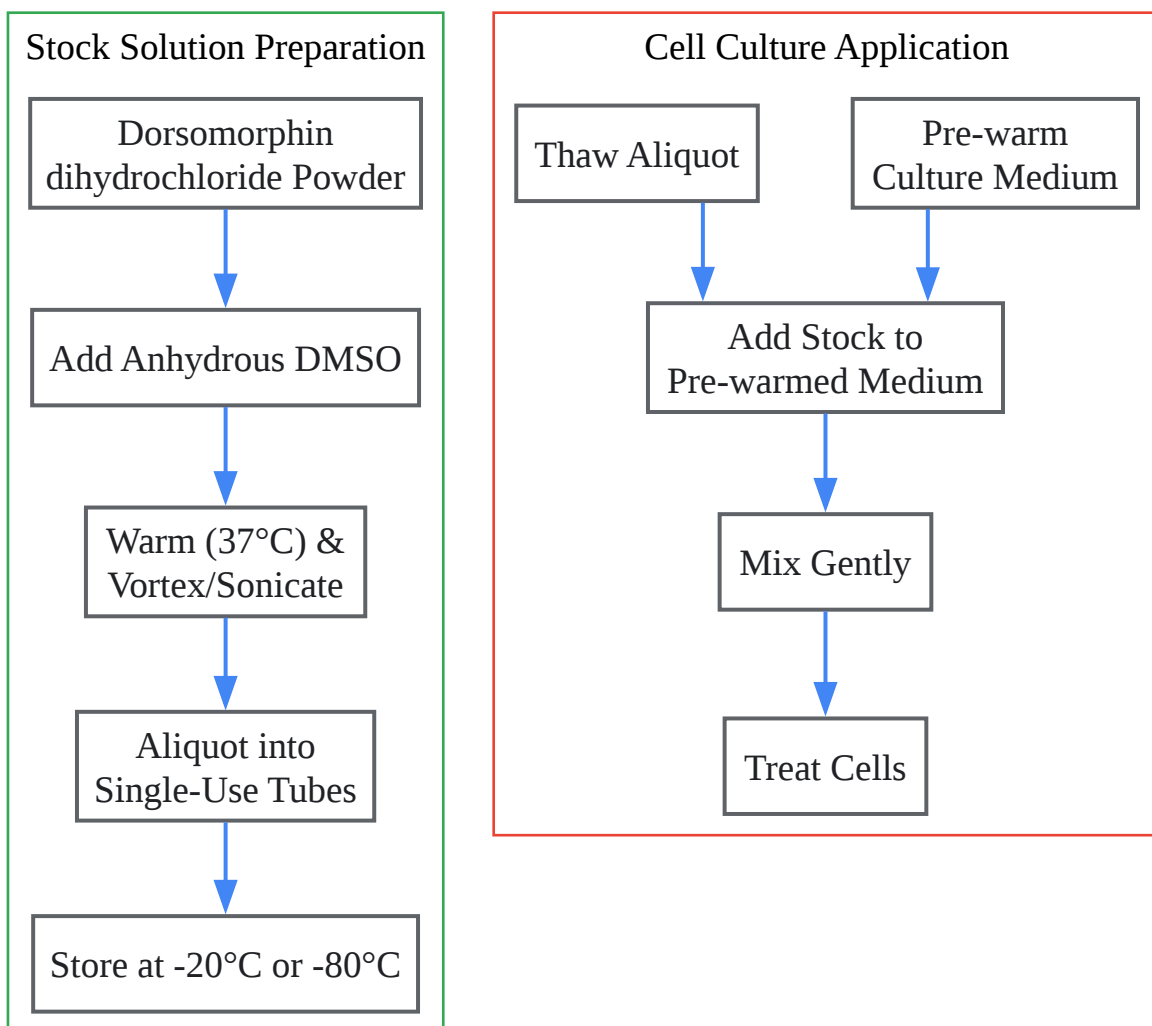
- Frozen aliquot of 10 mM **Dorsomorphin dihydrochloride** stock solution
- Pre-warmed, complete cell culture medium
- Sterile serological pipettes

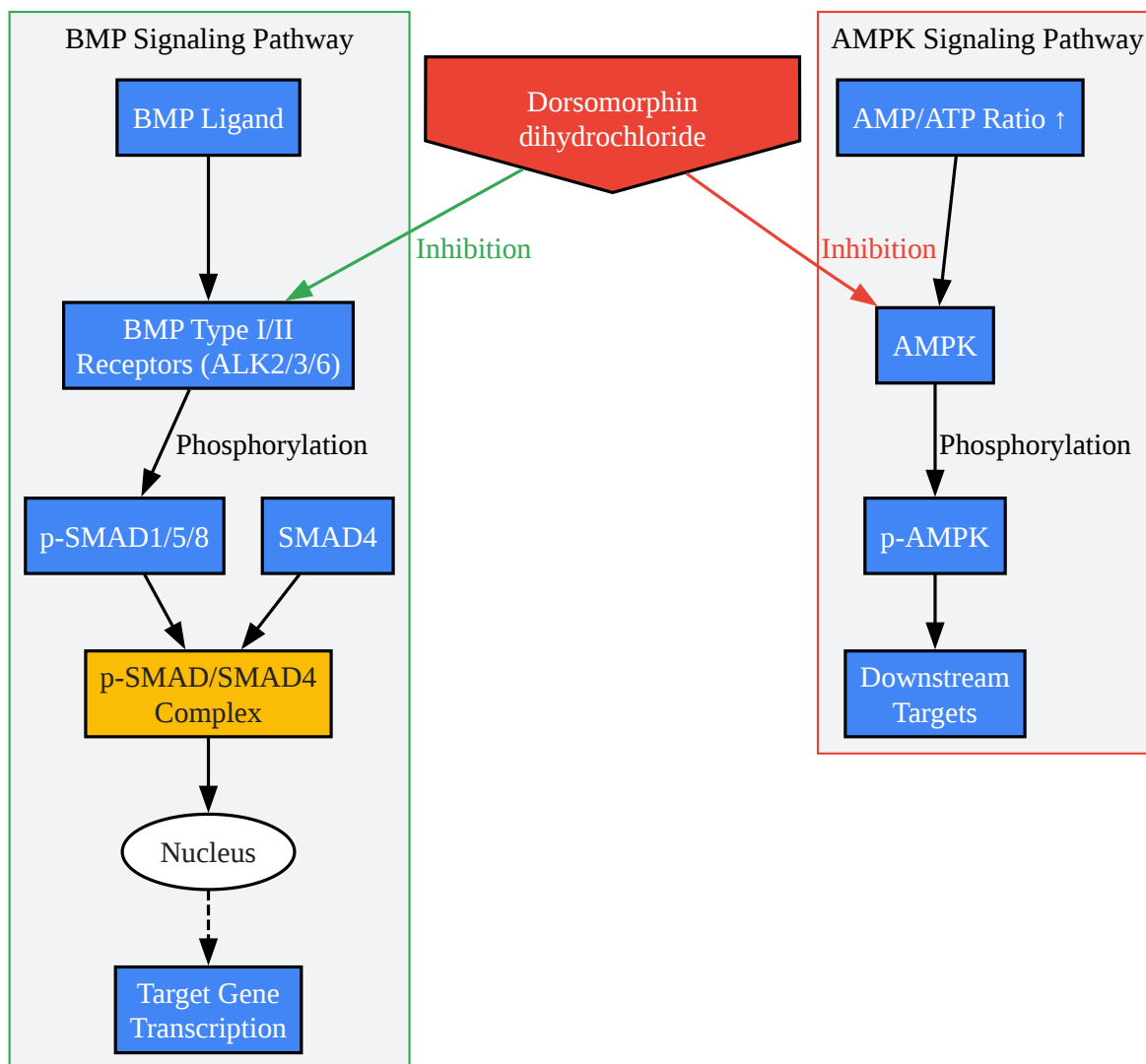
Procedure:

- Thaw a single aliquot of the **Dorsomorphin dihydrochloride** stock solution at room temperature or in a 37°C water bath.

- Determine the volume of stock solution required to achieve your desired final concentration in the cell culture medium.
- Directly add the calculated volume of the stock solution to the pre-warmed cell culture medium.
- Immediately mix the medium gently by pipetting up and down or by swirling the culture vessel.
- Ensure the final concentration of DMSO in the culture medium does not exceed a level that is toxic to your specific cell type (typically <0.5%).
- For sensitive applications, you may filter the final Dorsomorphin-supplemented medium through a 0.2 μ m sterile, low-protein binding filter before adding it to the cells.

Visualizations





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